

Structural Elucidation of Acetaminophen Impurity C (Phenacetin): A Technical Guide

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Compound of Interest

Compound Name: *N*-(4-Chloro-3-hydroxyphenyl)acetamide

CAS No.: 28443-52-9

Cat. No.: B112418

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Executive Summary & Toxicological Context

Impurity C (Phenacetin) is the ethyl ether derivative of Acetaminophen (Paracetamol). Historically used as an analgesic, it was withdrawn from markets due to nephrotoxicity and carcinogenicity. In modern Acetaminophen manufacturing, it is a critical process impurity arising from the contamination of the starting material (4-aminophenol) with 4-ethoxyaniline (p-phenetidine) or via side-reactions involving ethanol.

Criticality:

- ICH M7 Classification: Class 1 (Known mutagenic carcinogen).
- Regulatory Limit: Stringent control required (typically NMT 0.05% or ppm levels depending on daily dose).

Isolation and Chromatographic Behavior

Before spectroscopic elucidation, Impurity C must be isolated or resolved via High-Performance Liquid Chromatography (HPLC). Due to the ethyl ether moiety, Impurity C is significantly less polar than Acetaminophen.

HPLC Retention Logic

- Acetaminophen: Contains a phenolic hydroxyl (-OH) group (High Polarity).
- Impurity C: Contains an ethoxy (-OCH₂CH₃) group (Lower Polarity).
- Outcome: On a Reverse Phase (C18) column, Impurity C elutes after Acetaminophen.

Recommended Isolation Protocol (EP Based)

To isolate sufficient mass for NMR/IR characterization, use a semi-preparative fraction collection method based on the analytical parameters below.

Parameter	Condition
Column	Octadecylsilyl silica gel (C18), 250 mm x 4.6 mm, 5 µm (e.g., Inertsil ODS-3)
Mobile Phase	Methanol : Water : Glacial Acetic Acid (Specifically optimized for resolution)
Ratio	Gradient or Isocratic (typically 40:60 MeOH:Buffer for isolation)
Flow Rate	1.0 - 1.5 mL/min
Detection	UV at 245 nm (Max absorbance for phenacetin)
Relative Retention (RRT)	Acetaminophen (1.0) vs. Impurity C (~1.6 - 2.0 depending on gradient)

Structural Elucidation via Spectroscopy

The definitive identification relies on a multi-modal approach: Mass Spectrometry (MS) for molecular weight/fragmentation and Nuclear Magnetic Resonance (NMR) for connectivity.

Mass Spectrometry (LC-MS/MS)

The mass spectrum provides the first confirmation of the ethyl group addition (+28 Da relative to Acetaminophen).

- Ionization: ESI Positive Mode ().

- Parent Drug (Acetaminophen):

→ MW 151.16 → m/z 152.

- Impurity C (Phenacetin):

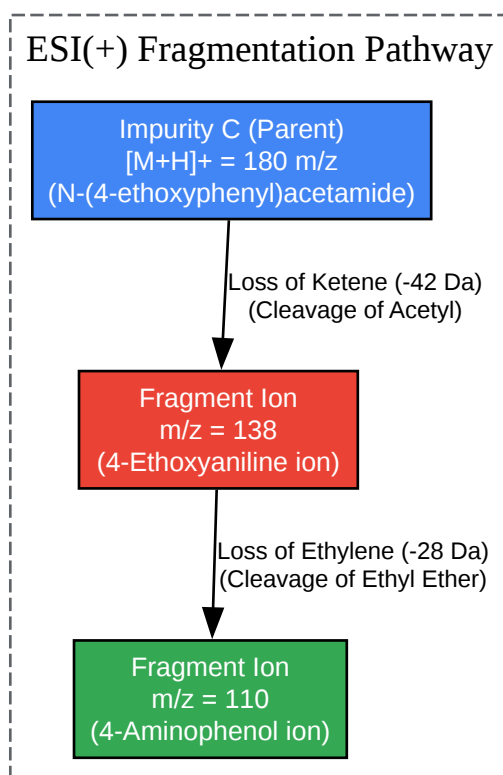
→ MW 179.22 → m/z 180.

Fragmentation Pathway (MS/MS of m/z 180)

The fragmentation pattern is characteristic of ether cleavage and amide hydrolysis.

- Precursor: m/z 180 ().
- Fragment A (Major): m/z 138. Loss of Ketene (, 42 Da). This confirms the acetyl group is intact.
- Fragment B (Minor): m/z 110. Subsequent loss of Ethylene (, 28 Da) from the ethoxy group (McLafferty-like rearrangement) or direct loss of the ethoxy radical depending on energy.

DOT Diagram: MS Fragmentation Logic



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Caption: Stepwise fragmentation of Impurity C confirming the acetyl and ethyl moieties.

Nuclear Magnetic Resonance (NMR)

NMR is the "gold standard" for structural confirmation. The key differentiator is the presence of the ethyl group signals and the absence of the phenolic hydroxyl proton.

Solvent: DMSO- d_6 (Preferred to observe exchangeable protons).

Proton Type	Acetaminophen (Reference)	Impurity C (Phenacetin)	Structural Insight
Aromatic (H2, H6)	~7.35 ppm (Doublet)	~7.45 ppm (Doublet)	AA'BB' System (Para-substitution preserved)
Aromatic (H3, H5)	~6.67 ppm (Doublet)	~6.85 ppm (Doublet)	Downfield shift due to alkylation of oxygen
Acetyl (-CH ₃)	~1.98 ppm (Singlet)	~2.00 ppm (Singlet)	Acetyl group remains unchanged
Amide (-NH)	~9.65 ppm (Singlet)	~9.70 ppm (Singlet)	Amide proton present in both
Phenolic (-OH)	~9.15 ppm (Singlet)	ABSENT	Primary Differentiator
Ethyl (-CH ₂ -)	ABSENT	~3.95 ppm (Quartet)	Smoking Gun: Ethoxy Methylene
Ethyl (-CH ₃)	ABSENT	~1.30 ppm (Triplet)	Smoking Gun: Ethoxy Methyl

Interpretation:

- The appearance of a triplet at 1.3 ppm and a quartet at 4.0 ppm confirms the connectivity.
- The disappearance of the phenolic signal at 9.15 ppm confirms the alkylation occurred at the oxygen, not the nitrogen or ring carbon.

Infrared Spectroscopy (FT-IR)

While less specific than NMR, IR provides corroborative evidence.

- Ether Stretch (C-O-C): Strong band at 1240–1250 cm⁻¹ (Present in Impurity C, absent in Acetaminophen).

- Hydroxyl Stretch (O-H): Broad band at 3100–3400 cm^{-1} (Present in Acetaminophen, absent in Impurity C).

Differential Diagnosis: USP Related Compound C

Researchers must ensure they are not dealing with the positional isomer, 2-Acetamidophenol (USP Related Compound C).

Workflow to distinguish Phenacetin (EP Impurity C) from 2-Acetamidophenol:

- Mass Spec: Both have different masses?
 - Phenacetin: MW 179.
 - 2-Acetamidophenol: MW 151 (Same as Acetaminophen).[\[2\]](#)[\[3\]](#)
 - Result: MS immediately distinguishes them.
- NMR Coupling:
 - Phenacetin: Para-substitution pattern (Symmetric AA'BB' doublet pair).
 - 2-Acetamidophenol: Ortho-substitution pattern (Complex ABCD multiplet, 4 distinct aromatic signals).

Origin and Control Strategy

Understanding the structure allows for root cause analysis in manufacturing.

Synthesis/Origin Pathway: Impurity C usually originates from the p-phenetidine impurity present in the p-aminophenol starting material.

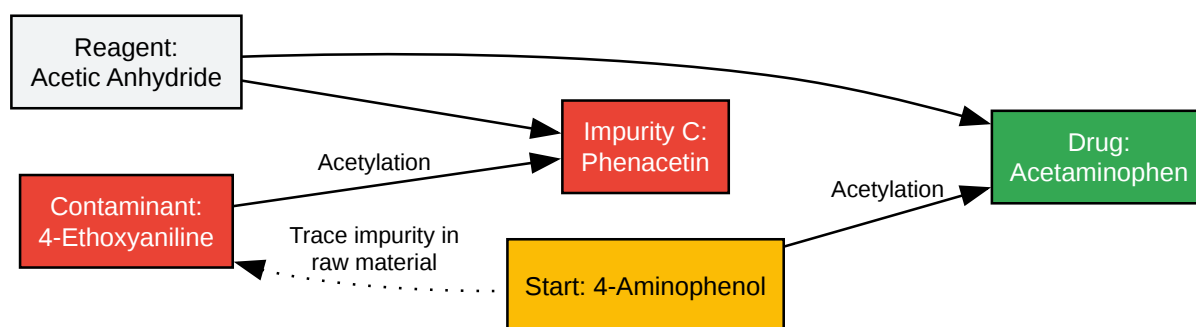
- Starting Material: p-Aminophenol (may contain traces of p-ethoxyaniline/p-phenetidine).
- Reaction: Acetylation with Acetic Anhydride.
- Product: p-Aminophenol

Acetaminophen.

- Impurity: p-Phenetidine

Phenacetin (Impurity C).

DOT Diagram: Origin & Control Logic



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Caption: Impurity C is formed by the acetylation of the raw material contaminant 4-phenetidine.

References

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- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 4754: Phenacetin. Available at: [\[Link\]](#)
- Szultka-Mlynska, M., et al. (2018). Simultaneous determination of paracetamol and its metabolites/impurities. ResearchGate. Available at: [\[Link\]](#)
- SDBS Spectral Database. SDBS No. 2576 (Phenacetin) - ¹H NMR & MS Data. AIST Japan. Available at: [\[Link\]](#)

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Sources

- [1. Phenacetin | C10H13NO2 | MD Topology | NMR | X-Ray \[atb.uq.edu.au\]](#)
- [2. Acetaminophen Related Compound C USP Reference Standard Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [3. pharmapure.co.uk \[pharmapure.co.uk\]](#)
- [4. mac-mod.com \[mac-mod.com\]](#)
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